

XIE62-1004-A: A Technical Guide to its Chemical Properties and Stability

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Compound of Interest

Compound Name: XIE62-1004-A

Cat. No.: B8265225

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For Researchers, Scientists, and Drug Development Professionals

Abstract

XIE62-1004-A is a small molecule that functions as an inducer of the p62-LC3 interaction, a key process in autophagy.^{[1][2][3]} By binding to the ZZ domain of p62, **XIE62-1004-A** promotes p62 self-aggregation and its subsequent interaction with LC3 on autophagosome membranes.^{[1][2][3]} This action facilitates the delivery of cargo proteins to the autophagosome for degradation.^[1] This technical guide provides a comprehensive overview of the known chemical properties and stability of **XIE62-1004-A**, presenting data in a structured format to aid researchers and drug development professionals.

Chemical and Physical Properties

XIE62-1004-A, also referred to as XIE62-1004, is chemically known as 2-[[[3,4-Bis(phenylmethoxy)phenyl]methyl]amino]ethanol hydrochloride.^{[1][4]} It is an inducer of autophagy that has been shown to be active both in vitro and in vivo.^[1]

Table 1: General Chemical Properties of **XIE62-1004-A**

Property	Value	Source
Chemical Name	2-[[[3,4-Bis(phenylmethoxy)phenyl]methyl]amino]ethanol hydrochloride	[1][4]
Molecular Formula	C ₂₃ H ₂₅ NO ₃ ·HCl	[4][5]
Molecular Weight	399.91 g/mol	[1][4][5]
CAS Number	2421146-32-7	[1][4]
Appearance	A solid	[4]
Purity	≥98% (HPLC)	[1][4]
InChI Key	ROURICFSUKPJOO-UHFFFAOYSA-N	[1][4]
SMILES	Cl.OCCNCC1=CC=C(OCC=2C=CC=CC2)C(OCC=3C=CC=CC3)=C1	[1][4]

Solubility

The solubility of **XIE62-1004-A** has been determined in various common laboratory solvents. This information is crucial for the preparation of stock solutions and experimental assays.

Table 2: Solubility of **XIE62-1004-A**

Solvent	Solubility	Source
DMSO	Soluble to 20 mM	[1]
Acetonitrile	Slightly soluble	[4]
Water	Slightly soluble	[4]

Stability and Storage

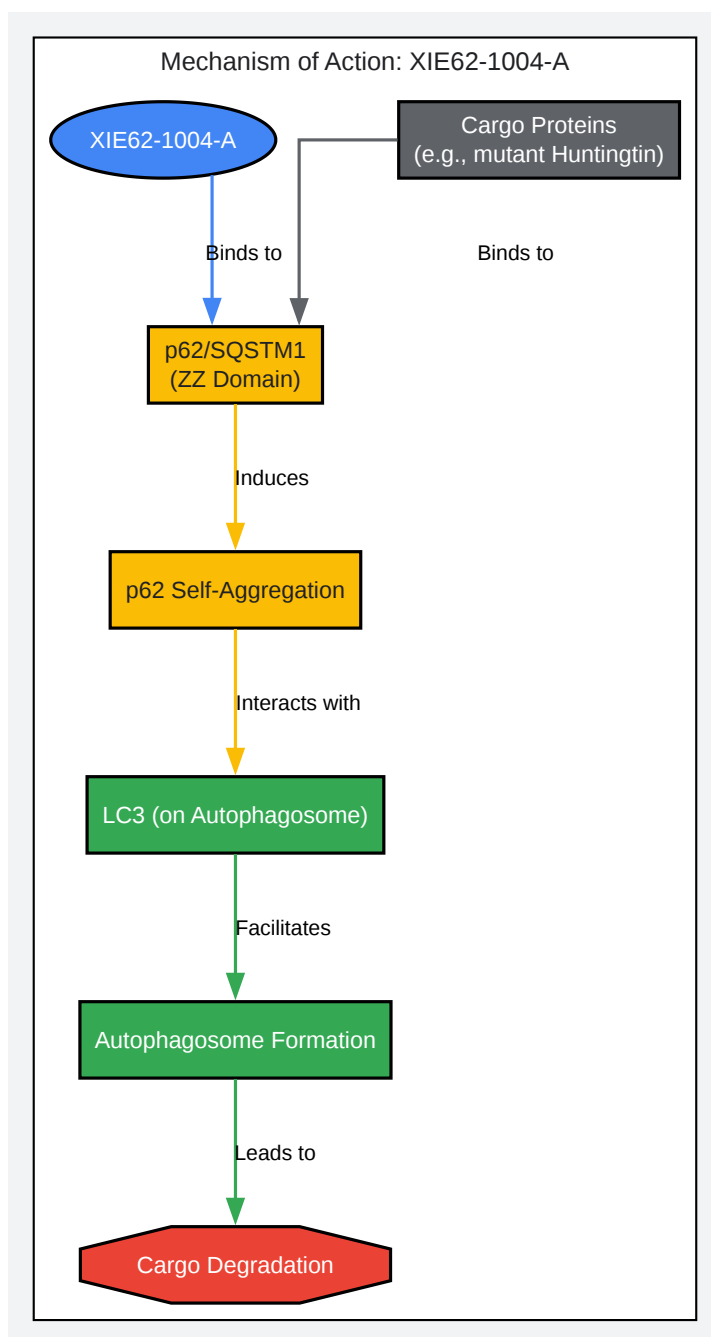
Proper storage and handling are critical to maintain the integrity and activity of **XIE62-1004-A**.

Table 3: Stability and Storage Recommendations

Condition	Recommendation	Source
Long-term Storage	Store at -20°C.	[1][4]
Stock Solution (-80°C)	Stable for 6 months (stored under nitrogen, away from moisture).	[2]
Stock Solution (-20°C)	Stable for 1 month (stored under nitrogen, away from moisture).	[2]
General Stability	Stable for at least 4 years when stored at -20°C.	[4]
Shipping	Shipped at room temperature in the continental US; may vary elsewhere.	[2][4]

Biological Activity and Mechanism of Action

XIE62-1004-A is recognized as a potent inducer of autophagy.[4][5] Its mechanism of action involves binding to the ZZ domain of p62/SQSTM1.[1][5] This binding event leads to the self-aggregation of p62 and enhances its interaction with LC3, a key protein on autophagosome membranes.[1] This process facilitates the sequestration of cargo proteins into autophagosomes for their subsequent degradation.[1] Studies have demonstrated that **XIE62-1004-A** can induce the degradation of mutant huntingtin protein in vitro.[1][6] Furthermore, it promotes the conversion of LC3-I to LC3-II, a hallmark of autophagic flux, and increases the formation of p62 aggregates, autophagosomes, and autolysosomes in a p62-dependent manner.[4]



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Caption: Mechanism of **XIE62-1004-A** in inducing autophagy.

Experimental Protocols

Preparation of Stock Solutions

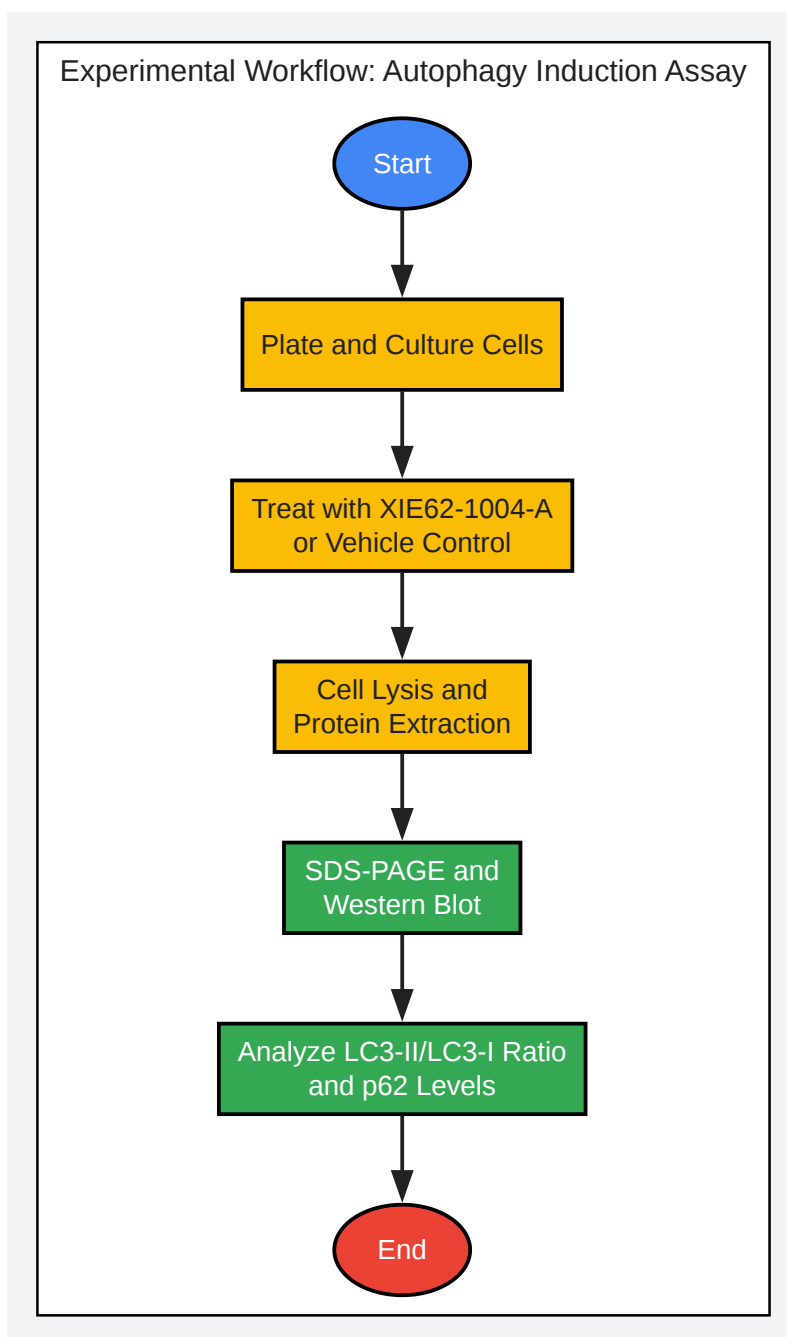
To prepare a stock solution of **XIE62-1004-A**, the following protocol is recommended:

- Reconstitution: Based on the molecular weight of 399.91 g/mol, calculate the required volume of solvent to achieve the desired molar concentration.^[1] For instance, to prepare a 20 mM stock solution, dissolve 8 mg of **XIE62-1004-A** in 1 mL of DMSO.^[1]
- Solubilization: Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C as per the stability guidelines.^[2]

In Vitro Autophagy Induction Assay

This protocol outlines a general method to assess the autophagy-inducing activity of **XIE62-1004-A** in a cell-based assay:

- Cell Culture: Plate cells (e.g., HeLa cells) at an appropriate density in a suitable culture vessel and allow them to adhere overnight.
- Treatment: Treat the cells with the desired concentration of **XIE62-1004-A** (e.g., 10 µM) or a vehicle control (e.g., DMSO) for a specified duration.^[4]
- Lysis: After treatment, wash the cells with ice-cold PBS and lyse them using a suitable lysis buffer.
- Western Blot Analysis: Separate the protein lysates by SDS-PAGE and transfer them to a PVDF membrane. Probe the membrane with primary antibodies against LC3 and p62, followed by incubation with appropriate secondary antibodies.
- Detection: Visualize the protein bands using a chemiluminescence detection system. An increase in the LC3-II/LC3-I ratio and changes in p62 levels are indicative of autophagy induction.



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Caption: Workflow for in vitro autophagy induction assay.

Summary

XIE62-1004-A is a valuable research tool for studying the mechanisms of autophagy. Its well-defined chemical properties, solubility, and stability, as outlined in this guide, provide a solid foundation for its use in various experimental settings. The provided protocols and diagrams

offer a starting point for researchers to investigate its biological effects further. For batch-specific data, it is always recommended to refer to the Certificate of Analysis provided by the supplier.^[1]

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